

Personal protective equipment for handling m-Tyramine hydrobromide

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Compound of Interest		
Compound Name:	m-Tyramine hydrobromide	
Cat. No.:	B141403	Get Quote

Essential Safety and Handling Guide for m-Tyramine Hydrobromide

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **m-Tyramine hydrobromide**, a crucial compound in neurological research. By adhering to these procedural steps, you can minimize risks and ensure a safe laboratory environment.

Hazard Assessment and GHS Classification

While a comprehensive Safety Data Sheet (SDS) for **m-Tyramine hydrobromide** is not readily available, information from suppliers and data on structurally similar compounds, such as aromatic amines and hydrobromide salts, indicate potential hazards. Based on available data, **m-Tyramine hydrobromide** should be handled as a hazardous substance.

GHS Hazard Statements:

- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]



GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.[1]
- P280: Wear protective gloves/eye protection/face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 [1]

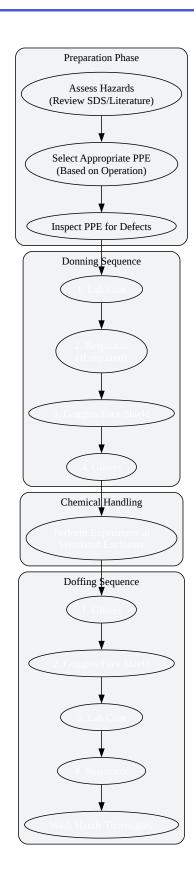
Personal Protective Equipment (PPE)

A comprehensive PPE plan is crucial to minimize exposure when handling **m-Tyramine hydrobromide**. The following table summarizes the recommended PPE for various laboratory operations.



Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Solid)	Chemical fume hood or ventilated balance enclosure	Nitrile or neoprene gloves (double- gloving recommende d)	Safety glasses with side shields or chemical splash goggles	N95/FFP2 respirator or higher, depending on quantity and dustiness	Lab coat
Solution Preparation	Chemical fume hood	Nitrile or neoprene gloves	Chemical splash goggles or face shield	As needed, based on volatility and concentration	Lab coat
In-vivo/In- vitro Experiments	Biosafety cabinet or chemical fume hood	Nitrile gloves	Safety glasses with side shields	Not generally required if handled in a ventilated enclosure	Lab coat





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Operational and Disposal Plans Storage and Handling

- Storage: Store m-Tyramine hydrobromide in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[4][5] Keep the container tightly sealed.
 For long-term storage, refer to the supplier's recommendations, which are typically -20°C for up to one month or -80°C for up to six months for solutions.[6]
- Handling: Avoid all personal contact, including inhalation of dust.[5] Use in a well-ventilated area, preferably within a chemical fume hood. Avoid generating dust during handling.[5]
 Wash hands thoroughly after handling. Eating, drinking, and smoking are strictly prohibited in the laboratory.[7]

Spill Response

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area and alert nearby personnel.
- Ventilate: Ensure the area is well-ventilated.
- PPE: Don appropriate PPE, including a respirator, before re-entering the spill area.
- Containment:
 - Solid Spills: Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand)
 to avoid raising dust.[8]
 - Liquid Spills: Absorb the spill with an inert material.
- Cleanup: Carefully sweep or scoop the contained material into a suitable, labeled waste container. Use a HEPA-filtered vacuum for final cleanup if available.[5]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.





Disposal Plan

All waste containing **m-Tyramine hydrobromide** must be treated as hazardous chemical waste.

- Solid Waste: Collect in a clearly labeled, sealed container.
- Liquid Waste: Collect in a labeled, leak-proof container. Do not pour down the drain.[3]
- Contaminated Materials: All consumables, such as gloves, pipette tips, and paper towels, that have come into contact with the chemical should be disposed of as hazardous waste.[9]

Contact your institution's environmental health and safety (EHS) department for specific disposal guidelines.

Experimental Protocols

While specific experimental protocols will vary, the following provides a general framework for preparing solutions of **m-Tyramine hydrobromide** for in-vitro and in-vivo studies, based on supplier information.

Preparation of Stock Solutions

- DMSO: m-Tyramine hydrobromide is soluble in DMSO.[10] For example, a 125 mg/mL stock solution can be prepared, though ultrasonic assistance may be needed.[10]
- Aqueous Solutions: For saline solutions, dissolve 0.9 g of sodium chloride in deionized water to make a 100 mL solution.

Preparation of Working Solutions for In-Vivo Studies

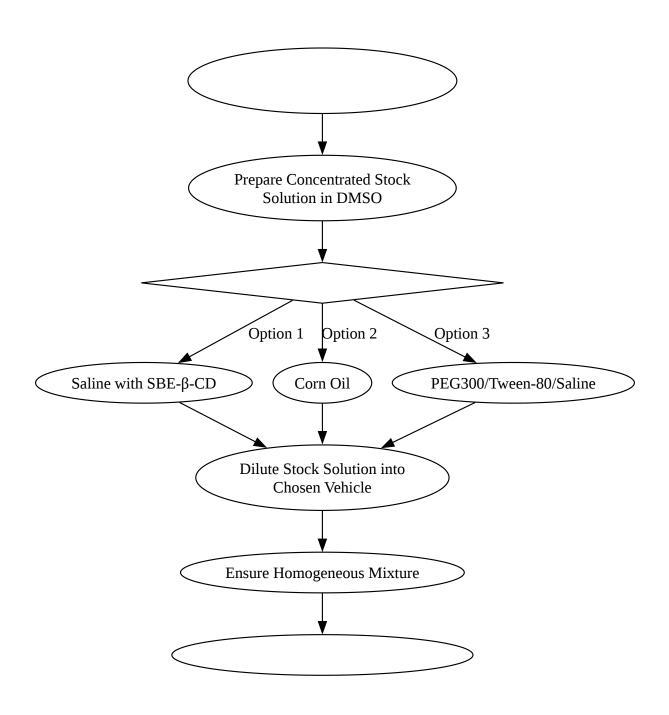
The following table outlines example protocols for preparing working solutions for animal studies. Always start with a concentrated stock solution in a suitable solvent like DMSO.



Formulation	Protocol	Final Concentration
Saline with SBE-β-CD	Add 100 μL of a 20.8 mg/mL DMSO stock solution to 900 μL of 20% SBE-β-CD in saline. Mix well.	≥ 2.08 mg/mL
Corn Oil	Add 100 μL of a 20.8 mg/mL DMSO stock solution to 900 μL of corn oil. Mix well.	≥ 2.08 mg/mL
PEG300/Tween-80/Saline	To 100 μL of a 20.8 mg/mL DMSO stock solution, add 400 μL PEG300 and mix. Then add 50 μL Tween-80 and mix. Finally, add 450 μL of saline to reach a final volume of 1 mL.	≥ 2.08 mg/mL

Note: The saturation of **m-Tyramine hydrobromide** in these formulations is unknown. These protocols yield a clear solution at the specified concentration.[6]





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